

N-Decanoyl-N-methylglucamine compared to other MEGA surfactants

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: Decanoyl N-methylglucamine

CAS No.: 85261-20-7

Cat. No.: S572507

[Get Quote](#)

MEGA Surfactant Comparison at a Glance

The table below summarizes the key properties of MEGA-9 and MEGA-10, two closely related non-ionic detergents from the same family.

Property	MEGA-9 (N-nonanoyl-N-methylglucamine)	MEGA-10 (N-Decanoyl-N-methylglucamine)
Hydrophobic Tail	9-carbon chain [1]	10-carbon chain [2]
Molecular Formula	C ₁₆ H ₃₃ NO ₆ [1]	C ₁₇ H ₃₅ NO ₆ [2]
Molecular Weight	Information missing	349.5 g/mol [2]
Critical Micelle Concentration (CMC)	Information missing	6-7 mM (20-25°C) [3]
Key Characteristics	Membrane solubilizer, can form vesicles [1]	Water-soluble, nondenaturing; useful for membrane protein solubilization [2]

Property	MEGA-9 (N-nonanoyl-N-methylglucamine)	MEGA-10 (N-Decanoyl-N-methylglucamine)
Primary Applications	Component of PBS; used in microbiology [1]	Membrane protein extraction & purification; solubilization of lipids; ligand-binding assays [2] [3]
Form	Powder [1]	Powder [3]
Storage Temperature	-20°C [1]	2-8°C [3]

Performance and Research Applications

The difference of a single methylene group in their hydrophobic tails significantly influences their behavior and optimal use cases.

- **Membrane Protein Solubilization:** MEGA-10 is extensively used for solubilizing membrane proteins while maintaining their native structure and function, making it valuable for protein purification and structural biology studies [2]. Its effectiveness has been demonstrated in protocols for the extraction and analysis of membrane proteins, sometimes in combination with ionic detergents like SDS [2]. MEGA-9 is also recognized as a membrane solubilizer [1].
- **Mixed Micelle Systems:** Research shows that MEGA-10 forms mixed micelles with other surfactants, such as the amino-acid-based anionic surfactant SDDS (N-methyl-N-dodecanoyl sodium glycinate). These mixtures can exhibit **synergism**, leading to lower collective Critical Micelle Concentrations (CMC) and enhanced surface activity, which is beneficial for pharmaceutical and cosmetic formulations [4].
- **Biophysical and Material Science Research:** MEGA-10 has been used in studies beyond biochemistry, including investigating the wetting behavior of super-hydrophobic surfaces and the freezing dynamics of surfactant-laden droplets [2] [3].

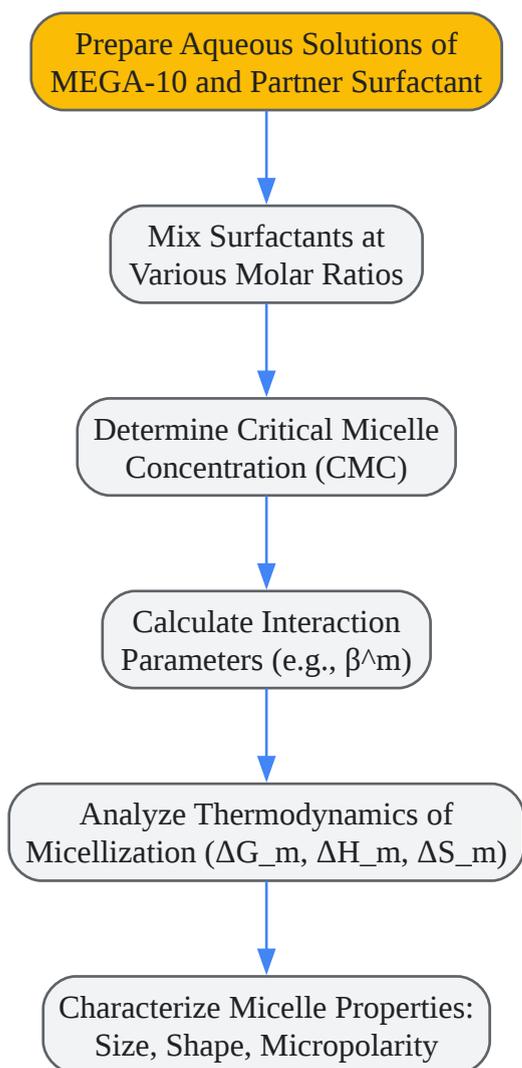
Experimental Insights and Workflow

While full experimental protocols were not available in the search results, the cited studies provide methodologies for key applications involving MEGA-10.

- **Extraction of Membrane Proteins:** One study found that an optimal concentration of MEGA-10 in combination with sodium dodecyl sulfate (SDS) allows for efficient extraction and analysis of

membrane proteins. This suggests that mixed detergent systems can be fine-tuned for specific protein targets [2].

- **Studying Mixed Micelle Properties:** The following workflow generalizes the methodology used to investigate the synergistic properties of MEGA-10 in mixed surfactant systems [4]:



[Click to download full resolution via product page](#)

This workflow is adapted from the physicochemical investigation of MEGA-10/SDDS mixtures [4].

Decision Guide for Researchers

Choosing between MEGA surfactants depends on your specific experimental needs.

- **For general membrane solubilization and protein stabilization**, MEGA-10 is a well-established starting point due to its nondenaturing nature and extensive documentation in membrane research [2].
- **If your application requires a specific CMC or involves mixed micelle systems**, MEGA-10's known CMC (6-7 mM) provides a quantitative basis for buffer formulation and experimental design [3].
- **For highly specialized formulations**, such as in drug delivery or cosmetics, the documented **synergistic effects** of MEGA-10 with ionic surfactants like SDDS can be leveraged to improve solubilization capacity and surface activity [4].

Information Gaps and Further Research

The available information is most complete for **MEGA-10**, while data for other MEGA surfactants (like MEGA-8 or MEGA-11) and direct head-to-head comparative studies were not found in this search.

To build a more comprehensive guide, you could:

- Consult specialized handbooks on detergents and protein methods for data on a wider range of MEGA surfactants.
- Search for papers that directly compare the efficacy of different MEGA surfactants in solubilizing specific membrane protein classes.
- Look into patent databases for formulations that utilize various MEGA surfactants, which can indicate their practical industrial applications.

Need Custom Synthesis?

Email: info@smolecule.com or [Request Quote Online](#).

References

1. -9 powder 99 (TLC) Avanti Polar Lipids MEGA [sigmaaldrich.cn]
2. N-Decanoyl-N-methylglucamine | CAS 85261-20-7 | SCBT - Santa Cruz Biotechnology [scbt.com]
3. N-Decanoyl-N-methylglucamine ≥98% (GC) | Sigma-Aldrich [sigmaaldrich.com]

4. Physicochemical investigation on the bulk and surface properties of the binary mixtures of N-methyl-N-dodecanoyl sodium glycinate (SDDS) and N-methyl-N-decanoyl glucamine (MEGA 10) in aqueous medium - ScienceDirect [sciencedirect.com]

To cite this document: Smolecule. [N-Decanoyl-N-methylglucamine compared to other MEGA surfactants]. Smolecule, [2026]. [Online PDF]. Available at: [https://www.smolecule.com/products/b572507#n-decanoyl-n-methylglucamine-compared-to-other-mega-surfactants]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States
Phone: (512) 262-9938
Email: info@smolecule.com
Web: www.smolecule.com